

H-Tyr(Bzl)-OH: A Comprehensive Material Safety Data Sheet Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: H-Tyr(Bzl)-OH

Cat. No.: B554735

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the material safety data for **H-Tyr(Bzl)-OH** (O-Benzyl-L-tyrosine), a crucial derivative of the amino acid tyrosine utilized in peptide synthesis and various biochemical studies. Understanding the safety and handling protocols of this compound is paramount for ensuring laboratory safety and experimental integrity. This document synthesizes available data on its physical and chemical properties, toxicological profile, and handling procedures, presenting it in a clear and accessible format for the scientific community.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **H-Tyr(Bzl)-OH** is presented below. These values have been aggregated from various chemical suppliers and safety data sheets.

Property	Value	Source(s)
CAS Number	16652-64-5	[1][2][3][4]
Molecular Formula	C ₁₆ H ₁₇ NO ₃	[1][3][4]
Molecular Weight	271.31 g/mol	[1][3]
Appearance	Off-white powder / Crystalline	[1][2][5]
Melting Point	259 °C (dec.) (lit.)	[2][3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc.	[2]
Storage Temperature	Store at room temperature or in a cool place. Some suppliers recommend 0 - 8 °C.	[1][5][6]

Hazard Identification and Safety Precautions

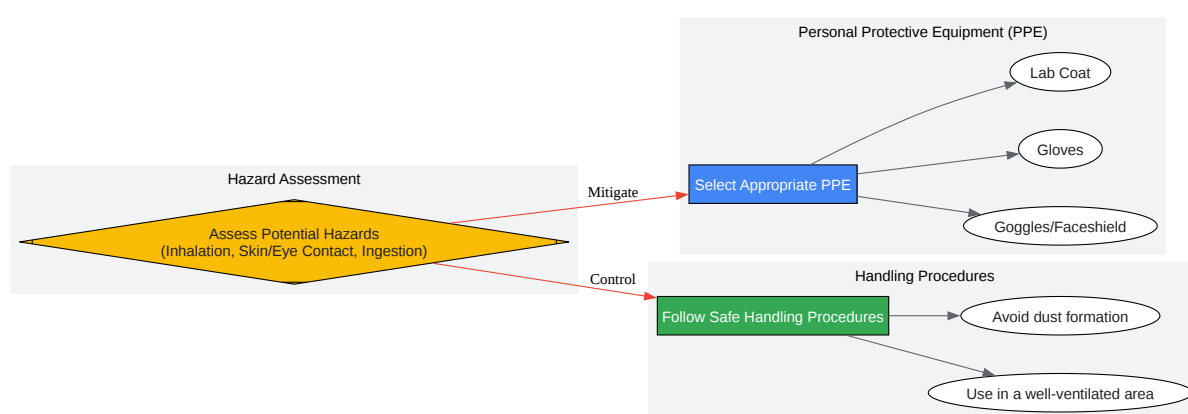
While many sources state that **H-Tyr(Bzl)-OH** has no specific hazard statements, general good laboratory practices should always be followed.[1] Exposure may cause irritation with minor residual injury.[1]

Personal Protective Equipment (PPE):

To minimize exposure, the following personal protective equipment is recommended:

- Eye Protection: Safety goggles or eyeshields approved under government standards such as NIOSH (US) or EN 166 (EU).[1]
- Hand Protection: Handle with gloves that have been inspected prior to use.[1] Gloves should meet the specifications of Regulation (EU) 2016/425 and the standard EN 374.[1]
- Body Protection: Appropriate protective clothing should be worn.[1]
- Respiratory Protection: Not typically required where adequate ventilation is available.[1] In case of dust formation, a dust mask may be used.

The following diagram outlines a logical workflow for hazard identification and the corresponding safety measures.



[Click to download full resolution via product page](#)

Hazard Identification and Control Workflow

Toxicological Information

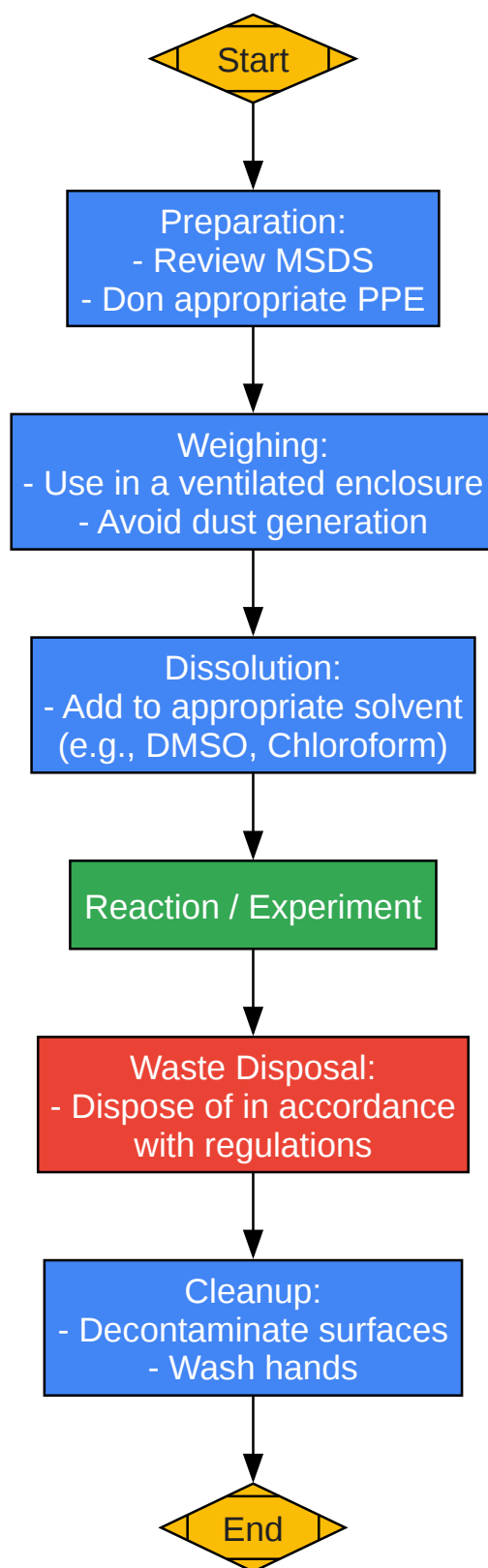
Detailed toxicological studies for **H-Tyr(Bzl)-OH** are not extensively reported in readily available safety data sheets. The chemical, physical, and toxicological properties have not been thoroughly investigated.[1] To the best of current knowledge, no component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[1]

Toxicological Endpoint	Data
Acute Toxicity	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Irritation	No data available
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Experimental Protocols

Detailed experimental protocols for the toxicological and physical property testing of **H-Tyr(Bzl)-OH** are not provided in the surveyed Material Safety Data Sheets. These documents typically report the results of such studies without detailing the methodologies. For specific experimental procedures, researchers should consult peer-reviewed literature or specialized toxicological databases.

A general experimental workflow for handling and using **H-Tyr(Bzl)-OH** in a laboratory setting is outlined below.



[Click to download full resolution via product page](#)

General Laboratory Workflow for **H-Tyr(Bzl)-OH**

First Aid Measures

In the event of exposure to **H-Tyr(Bzl)-OH**, the following first aid measures should be taken:

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen.[\[1\]](#)
- In Case of Skin Contact: Wash off with soap and plenty of water.[\[1\]](#)
- In Case of Eye Contact: Flush eyes with water as a precaution.[\[1\]](#)
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[\[1\]](#)

In all cases of exposure, it is advisable to seek medical attention.

Handling and Storage

Proper handling and storage are crucial for maintaining the stability and safety of **H-Tyr(Bzl)-OH**.

- Handling: Avoid formation of dust and aerosols.[\[1\]](#) Provide appropriate exhaust ventilation at places where dust is formed.[\[1\]](#)
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#) Store in a cool place.[\[1\]](#)

Accidental Release Measures

In the case of a spill, the following steps should be taken:

- Personal Precautions: Avoid dust formation. Avoid breathing vapors, mist, or gas.[\[1\]](#)
- Environmental Precautions: No special environmental precautions are required.[\[1\]](#)
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.[\[1\]](#)

This guide is intended to provide a comprehensive overview of the material safety data for **H-Tyr(Bzl)-OH** for a scientific audience. Researchers should always consult the most up-to-date

safety data sheet from their supplier before use and adhere to all institutional safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. H-TYR(BZL)-OH | 16652-64-5 [chemicalbook.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. peptide.com [peptide.com]
- 5. chemimpex.com [chemimpex.com]
- 6. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [H-Tyr(Bzl)-OH: A Comprehensive Material Safety Data Sheet Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b554735#h-tyr-bzl-oh-material-safety-data-sheet-msds-information\]](https://www.benchchem.com/product/b554735#h-tyr-bzl-oh-material-safety-data-sheet-msds-information)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com